

Personal protective equipment for handling Fluometuron-N-desmethyl-4-hydroxy

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Compound of Interest

Compound Name: Fluometuron-N-desmethyl-4-hydroxy

Cat. No.: B1436920

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Essential Safety and Handling of Fluometuron-N-desmethyl-4-hydroxy

Note: Specific safety data for **Fluometuron-N-desmethyl-4-hydroxy** is not readily available. The following guidance is based on the safety information for the parent compound, Fluometuron. It is a standard practice in chemical safety to handle metabolites with the same or greater caution as the parent compound, especially in the absence of specific data. One of Fluometuron's metabolites, desmethyl fluometuron (DMF), was assumed to be equipotent to the parent compound in an EPA assessment.^[1]

This document provides essential safety protocols and logistical information for handling **Fluometuron-N-desmethyl-4-hydroxy** in a laboratory setting. The information is intended for researchers, scientists, and professionals in drug development.

Personal Protective Equipment (PPE)

The primary routes of exposure to Fluometuron are through inhalation, skin contact, and eye contact. Therefore, appropriate PPE is critical to ensure personal safety.

| PPE Category | Recommended Equipment |
|------------------------|--|
| Eye Protection | Chemical safety goggles or a face shield should be worn to prevent contact with the eyes. |
| Hand Protection | Chemical-resistant gloves (e.g., nitrile, neoprene, or barrier laminate) are required. The exact breakthrough time of glove material should be confirmed with the glove manufacturer. |
| Body Protection | A laboratory coat or chemical-resistant apron should be worn to protect the skin. For larger quantities or in case of potential splashing, chemical-resistant coveralls may be necessary. |
| Respiratory Protection | If working in a poorly ventilated area or if dusts or aerosols may be generated, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used. |

Handling and Storage

Proper handling and storage procedures are essential to maintain the integrity of the compound and the safety of the laboratory environment.

| Aspect | Procedure |
|----------|---|
| Handling | Handle in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure. Avoid generating dust. Wash hands thoroughly after handling. ^[2] Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the handling area. |
| Storage | Store in a tightly closed container in a cool, dry, and well-ventilated place away from incompatible materials. The shelf-life of Fluometuron is at least 3 to 5 years when stored in a dry place. ^[3] |

First Aid Measures

In case of accidental exposure, immediate and appropriate first aid is crucial.

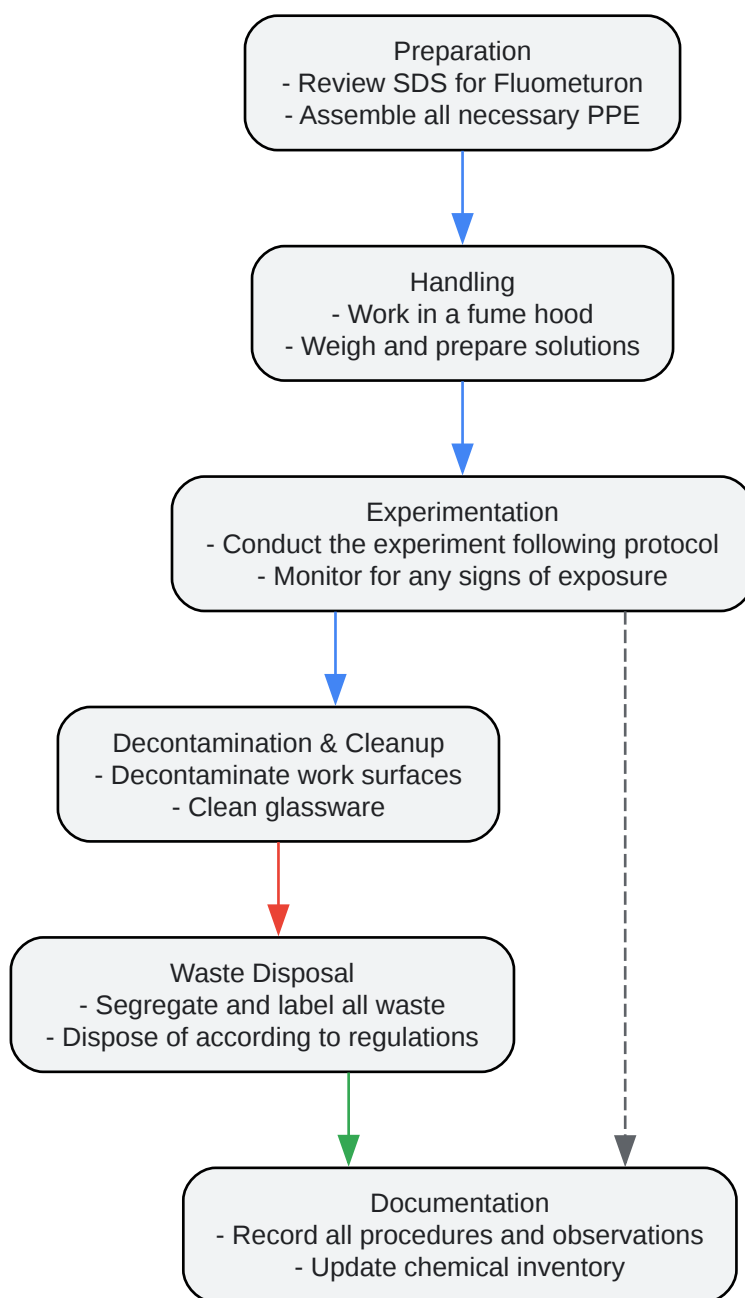
| Exposure Route | First Aid Procedure |
|----------------|---|
| Inhalation | Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. |
| Skin Contact | Immediately wash the affected area with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists. [2] |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Seek immediate medical attention. [2] |
| Ingestion | Do NOT induce vomiting unless directed to do so by medical personnel. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention. |

Disposal Plan

Proper disposal of chemical waste is vital to prevent environmental contamination and ensure regulatory compliance.

| Waste Type | Disposal Procedure |
|------------------|--|
| Unused Material | Dispose of unused material as hazardous waste in accordance with local, state, and federal regulations. Do not allow the material to enter drains or waterways. Prior to implementing land disposal of waste residue, consult with environmental regulatory agencies for guidance on acceptable disposal practices. ^[3] |
| Contaminated PPE | All contaminated PPE (gloves, lab coats, etc.) should be collected in a designated, labeled container and disposed of as hazardous waste according to institutional and regulatory guidelines. |

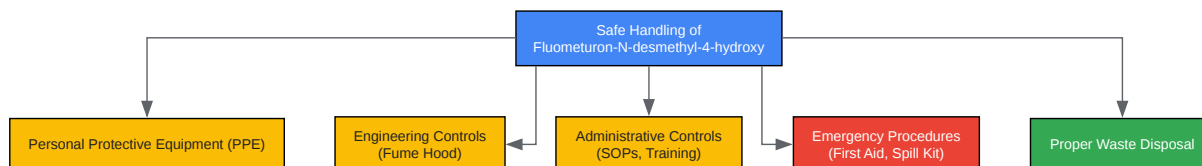
Experimental Workflow for Handling Fluometuron-N-desmethyl-4-hydroxy



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Caption: A typical experimental workflow for handling **Fluometuron-N-desmethyl-4-hydroxy**.

Logical Relationship of Safety Measures



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Caption: Interrelated components of a comprehensive safety plan for chemical handling.

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References

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